

"physical properties of Tris(2,2,2-trifluoroethyl) phosphite"

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Compound of Interest

Compound Name: *Tris(2,2,2-trifluoroethyl) phosphite*

Cat. No.: *B1585032*

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An In-depth Technical Guide to the Physical Properties of **Tris(2,2,2-trifluoroethyl) phosphite**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tris(2,2,2-trifluoroethyl) phosphite**, a significant organophosphorus compound. The information is curated for professionals in research, scientific studies, and drug development, with a focus on presenting clear, quantitative data and outlining relevant experimental protocols.

Core Physical and Chemical Properties

Tris(2,2,2-trifluoroethyl) phosphite is a colorless to light yellow liquid at room temperature.^[1]^[2] It is recognized for its utility as a ligand in organometallic chemistry, a stabilizing agent in polymer production, and as an electrolyte additive in lithium-ion batteries.^[3]^[4]^[5] Its unique properties are largely influenced by the presence of multiple trifluoroethyl groups.

Quantitative Data Summary

The key physical properties of **Tris(2,2,2-trifluoroethyl) phosphite** are summarized in the table below for ease of reference and comparison. These values are primarily sourced from literature and chemical supplier databases.

Property	Value	Conditions
Molecular Formula	C ₆ H ₆ F ₉ O ₃ P	
Molecular Weight	328.07 g/mol	
Appearance	Colorless to light yellow liquid	Standard Temperature and Pressure
Density	1.487 g/mL	at 25 °C[1][3][6][7]
Boiling Point	130-131 °C	at 743 mmHg[1][3][6][8][9]
Refractive Index	1.324	at 20 °C (n ₂₀ /D)[1][6][8][9]
Flash Point	> 230 °F (> 113 °C)	Closed cup[1][6]
Vapor Pressure	12.7 mmHg	at 25 °C[2][6]
Melting Point	Not Available	
Solubility	Soluble in most organic solvents (e.g., ether, chloroform, methanol)[2]	

Experimental Protocols

Detailed experimental procedures for the determination of every physical property are not consistently available in the public domain. However, methods for its synthesis and purification are documented, providing insight into the handling and production of this compound.

Synthesis of Tris(2,2,2-trifluoroethyl) phosphite

A general method for the preparation of **Tris(2,2,2-trifluoroethyl) phosphite** involves the reaction of phosphorus trichloride with 2,2,2-trifluoroethanol.[2][6]

Methodology:

- Under an inert atmosphere (e.g., nitrogen or argon), phosphorus trichloride is added dropwise to 2,2,2-trifluoroethanol. The reaction is typically performed in a suitable solvent and may require cooling to control the exothermic reaction.

- After the addition is complete, the reaction mixture is allowed to stir until completion.
- An organic solvent and deionized water are then added to the mixture. The process involves a low-temperature water wash followed by standing to allow for phase separation.^[6]
- The organic phase, containing the desired product, is separated.
- The crude product is then purified by rectification (distillation) to yield the final **Tris(2,2,2-trifluoroethyl) phosphite**.^[6]

Purification Protocol

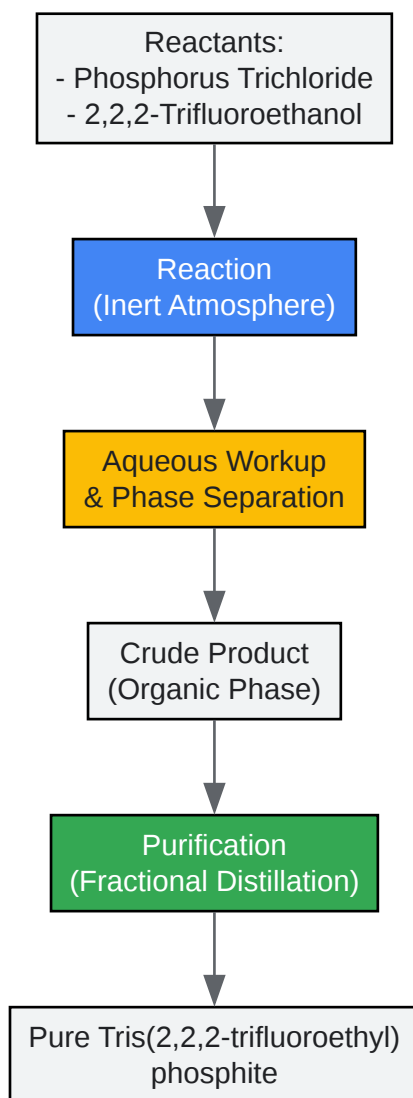
For high-purity applications, fractional distillation is a commonly cited method for the purification of **Tris(2,2,2-trifluoroethyl) phosphite**.^{[1][6][8]}

Methodology:

- The crude **Tris(2,2,2-trifluoroethyl) phosphite** is placed in a distillation flask.
- The flask is connected to a fractional distillation column, such as a 10-inch Helipak column, to ensure efficient separation from impurities.^{[1][6][8]}
- The system is heated, and the fraction that distills at the correct boiling point and pressure (130-131 °C at 743 mmHg) is collected.^{[1][8][9]}

Visualization of Experimental Workflow

The following diagram illustrates a simplified workflow for the synthesis and purification of **Tris(2,2,2-trifluoroethyl) phosphite**.



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Caption: Synthesis and Purification Workflow.

Safety and Handling

Tris(2,2,2-trifluoroethyl) phosphite is associated with certain hazards. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[10] Appropriate personal protective equipment, including gloves, eye protection, and respiratory masks, should be used when handling this chemical.[10] Operations should be conducted in a well-ventilated area.[2][10] The compound is a combustible liquid and should be stored away from heat and open flames.[2]

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